

# Application Note: Unraveling the Interaction of Friulimicin D with Bactoprenol Phosphate

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## Compound of Interest

Compound Name: *Friulimicin D*

Cat. No.: *B15579398*

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## Introduction

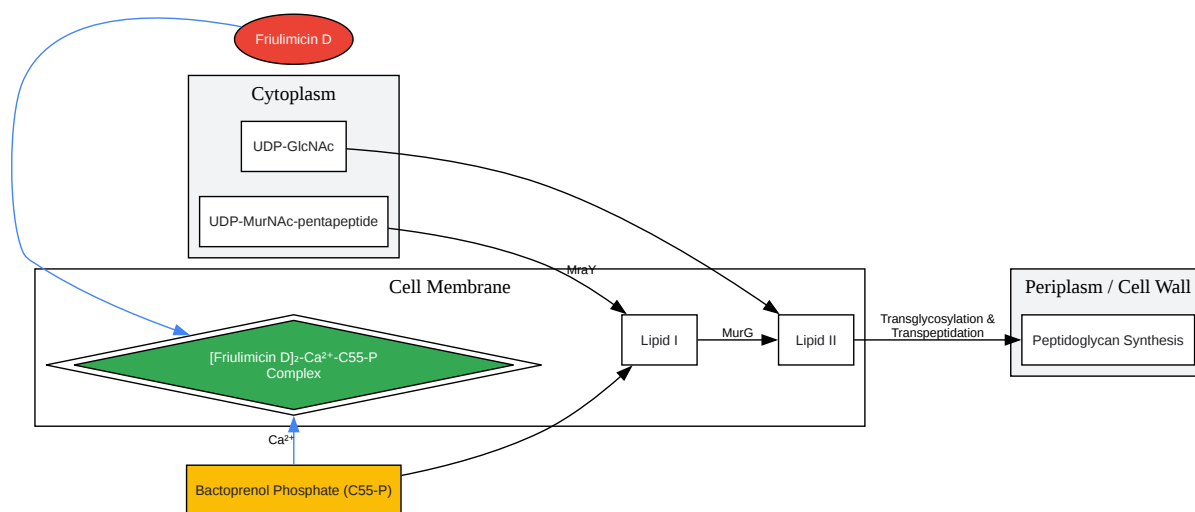
**Friulimicin D** is a member of the friulimicin family of lipopeptide antibiotics produced by *Actinoplanes friuliensis*.<sup>[1][2]</sup> These antibiotics exhibit potent activity against a range of Gram-positive bacteria, including multidrug-resistant strains. The primary mechanism of action of friulimicins involves the disruption of bacterial cell wall biosynthesis.<sup>[3][4][5]</sup> This is achieved through a specific, calcium-dependent interaction with bactoprenol phosphate (C55-P), a crucial lipid carrier molecule.<sup>[3][5][6][7]</sup>

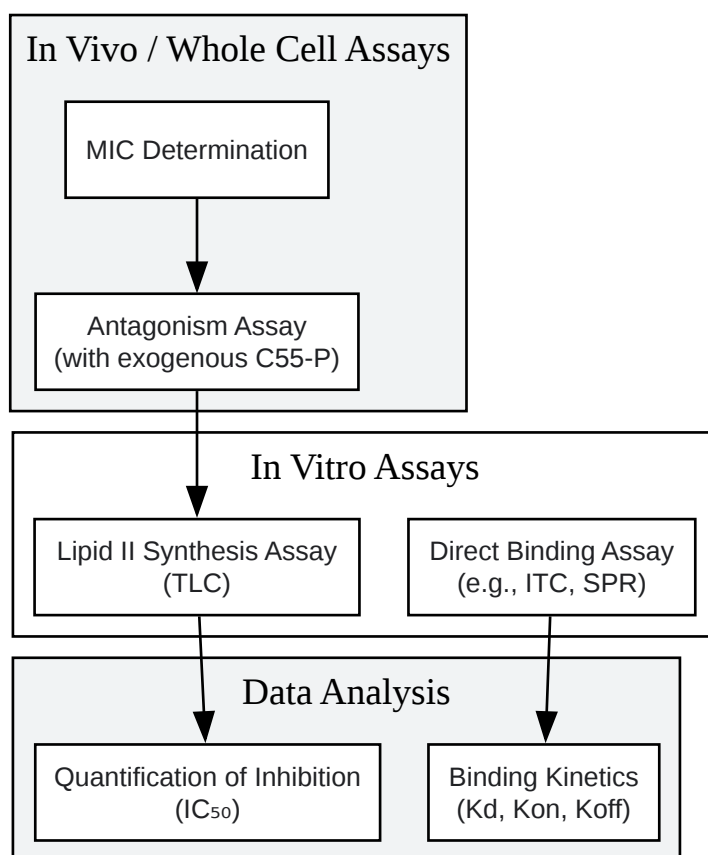
Bactoprenol phosphate is responsible for transporting peptidoglycan precursors across the bacterial cell membrane, a vital step in the construction of the cell wall.<sup>[8][9][10][11][12]</sup> By forming a stable complex with bactoprenol phosphate, **Friulimicin D** effectively sequesters this carrier, halting the peptidoglycan synthesis cycle and ultimately leading to bacterial cell death.<sup>[3][4][5]</sup> Understanding the intricacies of this interaction is paramount for the development of new and effective antibiotics that can combat the growing threat of antimicrobial resistance.

This application note provides detailed protocols for studying the interaction between **Friulimicin D** and bactoprenol phosphate, enabling researchers to characterize the binding affinity, inhibitory activity, and specificity of this promising antibiotic.

## Signaling Pathway and Experimental Workflow

The interaction of **Friulimicin D** with bactoprenol phosphate disrupts the bacterial cell wall synthesis pathway. The following diagram illustrates this mechanism.





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